

In-Depth Technical Guide to Cupric Perchlorate Hexahydrate

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Compound of Interest

Compound Name: Cupric perchlorate

Cat. No.: B082784

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **cupric perchlorate** hexahydrate, focusing on its chemical properties, key applications in organic synthesis, and detailed safety and handling protocols. The information is intended for professionals in research and development who utilize or are considering this versatile reagent in their work.

Core Chemical and Physical Properties

Cupric perchlorate hexahydrate, also known as copper(II) perchlorate hexahydrate, is a blue crystalline solid.^{[1][2]} It is a hydrated inorganic salt that is notable for its strong oxidizing properties and its utility as a Lewis acid catalyst in various chemical transformations.^{[3][4]} The compound is hygroscopic, meaning it readily absorbs moisture from the air, and is highly soluble in water.^{[2][5]}

Table 1: Chemical Identifiers and Physical Properties of **Cupric Perchlorate** Hexahydrate

Property	Value	Reference(s)
CAS Number	10294-46-9	[6][7]
Molecular Formula	$\text{Cu}(\text{ClO}_4)_2 \cdot 6\text{H}_2\text{O}$	[7]
Molecular Weight	370.54 g/mol	[1][7]
Appearance	Blue crystalline solid/chunks/powder	[1][3]
Density	2.225 g/mL at 25 °C	
Melting Point	82 °C	[2][8]
Solubility in Water	146 g/100 mL at 30 °C	[2][8]
Synonyms	Copper(II) perchlorate hexahydrate, Copper diperchlorate hexahydrate	[6][7]

Safety and Handling

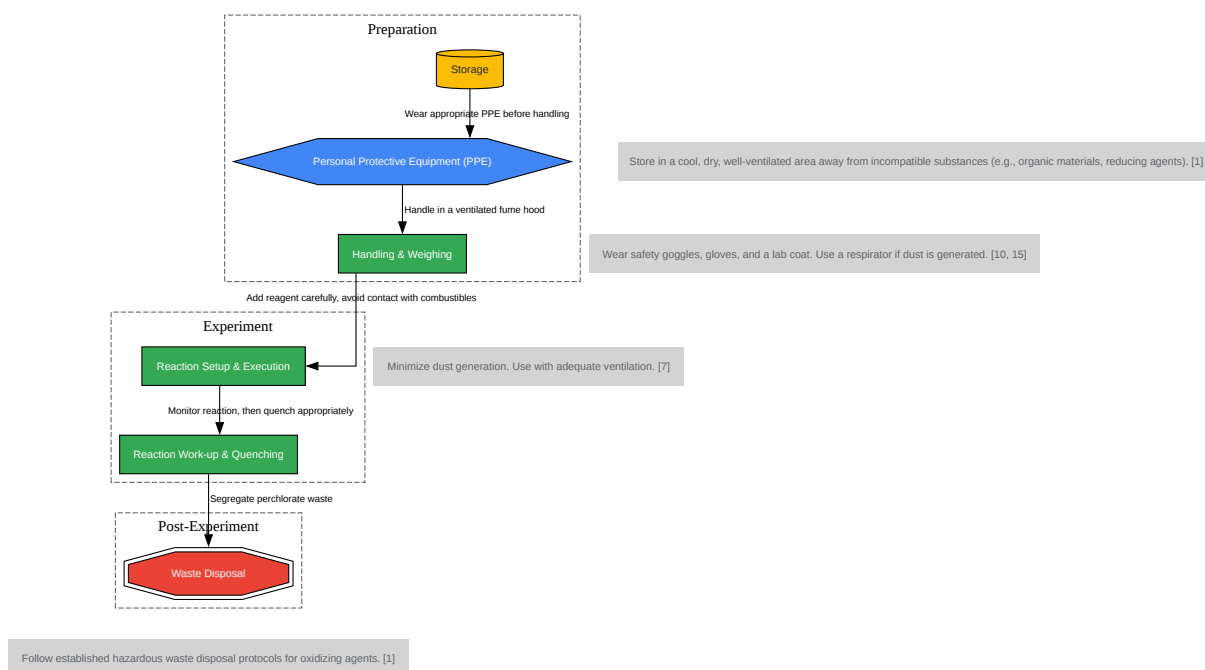
Cupric perchlorate hexahydrate is a strong oxidizer and requires careful handling to avoid potentially hazardous situations. Contact with combustible materials may intensify fire.[5][6] It is also classified as a skin and eye irritant and may cause respiratory irritation.[6][9]

Table 2: Hazard and Precautionary Information for **Cupric Perchlorate** Hexahydrate

Hazard Class	GHS Pictograms	Hazard Statements	Precautionary Statements	Reference(s)
Oxidizing Solids (Category 2)	GHS03 (Flame over circle)	H272: May intensify fire; oxidizer.	P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking. P220: Keep/Store away from clothing/combustible materials.	[9] [10]
Skin Irritation (Category 2)	GHS07 (Exclamation mark)	H315: Causes skin irritation.	P302+P352: IF ON SKIN: Wash with plenty of soap and water.	[9] [10]
Eye Irritation (Category 2A)	GHS07 (Exclamation mark)	H319: Causes serious eye irritation.	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[9] [10]
Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation	GHS07 (Exclamation mark)	H335: May cause respiratory irritation.	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.	[10]

Safe Handling and Storage Workflow

Proper procedures are critical when working with this compound. The following diagram outlines a logical workflow for the safe handling and use of **cupric perchlorate hexahydrate**.



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Figure 1: Safe handling workflow for **cupric perchlorate** hexahydrate.

Applications in Organic Synthesis

Cupric perchlorate hexahydrate is a versatile catalyst and reagent in a variety of organic reactions. Its applications range from electrochemistry and materials science to catalysis in the synthesis of complex organic molecules.[3][4]

Catalyst for the Synthesis of Polyhydroquinolines

Cupric perchlorate hexahydrate has been demonstrated as an efficient catalyst for the one-pot, four-component synthesis of polyhydroquinolines.[11][12] This reaction, often performed under solvent-free conditions with ultrasound irradiation, involves the condensation of an aldehyde, a β -ketoester (like ethyl acetoacetate), dimedone, and ammonium acetate.[11][12] This method is highlighted for its high yields, short reaction times, and adherence to green chemistry principles.[11]

Experimental Protocol: General Procedure for the Synthesis of Polyhydroquinolines[12]

- **Reactant Mixture:** In an open vessel, a mixture of an aldehyde (1 mmol), dimedone (1 mmol), ethyl acetoacetate (1 mmol), and ammonium acetate (1.2 mmol) is prepared.
- **Catalyst Addition:** A catalytic amount of **cupric perchlorate** hexahydrate (10 mol%) is added to the mixture.
- **Reaction Conditions:** The reaction mixture is subjected to ultrasound irradiation at a frequency of 35 kHz at room temperature.
- **Monitoring:** The progress of the reaction is monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, the reaction mixture is washed with cold water.
- **Purification:** The resulting solid product is purified by recrystallization from ethanol to afford the desired polyhydroquinoline derivative.

Table 3: Examples of Polyhydroquinoline Synthesis using $\text{Cu}(\text{ClO}_4)_2 \cdot 6\text{H}_2\text{O}$ [12]

Entry	Aldehyde	Time (min)	Yield (%)
1	Benzaldehyde	20	96
2	4-Methoxybenzaldehyde	25	97
3	4-Chlorobenzaldehyde	25	95
4	4-Nitrobenzaldehyde	35	88
5	4-Bromobenzaldehyde	30	91

Oxidative Cyclization of Benzaldehyde Semicarbazones

Cupric perchlorate in acetonitrile can induce the oxidative cyclization of benzaldehyde semicarbazones to yield the corresponding 1,2,4-triazolin-5-ones. This transformation provides a route to an important class of heterocyclic compounds.

Synthesis of Macrocyclic Compounds

In the presence of various diamines, **cupric perchlorate** hexahydrate can act as a template, facilitating the synthesis of macrocyclic copper(II) complexes.^[13] For example, the reaction of 1,4-bis(2-carboxyaldehyde phenoxy)butane with a diamine in the presence of $\text{Cu}(\text{ClO}_4)_2 \cdot 6\text{H}_2\text{O}$ leads to the formation of a macrocyclic Schiff base complex.^[13]

Conclusion

Cupric perchlorate hexahydrate is a valuable reagent for researchers and drug development professionals, primarily serving as a potent oxidizer and an effective Lewis acid catalyst. Its application in multicomponent reactions, such as the synthesis of polyhydroquinolines, showcases its potential for building complex molecular architectures efficiently. However, its hazardous nature necessitates strict adherence to safety protocols. This guide provides the foundational knowledge for its safe and effective use in a laboratory setting.

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References

- 1. Cupric perchlorate hexahydrate | Cl₂CuH₁₂O₁₄ | CID 12846356 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Copper(II) perchlorate - Sciencemadness Wiki [sciencemadness.org]
- 3. chemimpex.com [chemimpex.com]
- 4. chemimpex.com [chemimpex.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. fishersci.com [fishersci.com]
- 7. scbt.com [scbt.com]
- 8. americanelements.com [americanelements.com]
- 9. file.medchemexpress.com [file.medchemexpress.com]
- 10. chemicalbook.com [chemicalbook.com]
- 11. Copper Perchlorate Hexahydrate: An Efficient Catalyst for the Green Synthesis of Polyhydroquinolines under Ultrasonication - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
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